

Technical Support Center: C.I. Reactive Yellow 86 Dyeing for Cotton

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Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for optimizing the dyeing of cotton with **C.I. Reactive Yellow 86**.

Frequently Asked Questions (FAQs)

Q1: What is the fundamental mechanism of **C.I. Reactive Yellow 86** dyeing on cotton?

C.I. Reactive Yellow 86 is a reactive dye that forms a strong, covalent bond with the hydroxyl (-OH) groups of cellulose fibers in cotton.^{[1][2][3]} The dyeing process occurs in three main stages:

- **Exhaustion:** In a neutral solution containing an electrolyte (like sodium chloride or sodium sulfate), the dye is adsorbed onto the cotton fiber surface. The salt helps to neutralize the negative surface charge of the cotton, reducing the repulsion between the fiber and the anionic dye molecules, thus promoting dye uptake.^{[4][5]}
- **Fixation:** An alkali, such as soda ash (sodium carbonate), is added to the dyebath. This raises the pH, causing the hydroxyl groups of the cellulose to become ionized (Cell-O⁻).^{[2][6]} These activated sites then nucleophilically attack the reactive group of the dye, forming a permanent covalent bond.^{[3][7]}
- **Wash-off (Soaping):** After fixation, a thorough washing process at high temperatures with a detergent is crucial to remove any unfixed or hydrolyzed dye.^{[8][9][10]} This step is essential

for achieving good wash fastness and preventing color bleeding.[11][12]

Q2: What are the optimal parameters for dyeing cotton with **C.I. Reactive Yellow 86**?

Optimal parameters depend on the desired shade depth. While specific values can vary based on equipment and fabric construction, the following table provides a general guideline for an exhaust dyeing process.

Parameter	Pale Shades (e.g., 0.5% owf)	Medium Shades (e.g., 2.0% owf)	Deep Shades (e.g., 4.0% owf*)
Glauber's Salt (g/L)	30 - 40	50 - 60	70 - 80
Soda Ash (g/L)	10 - 15	15 - 20	20
Dyeing Temperature (°C)	60	60 - 80	80
Time at Temp. (min)	45 - 60	60 - 75	75 - 90
Liquor Ratio (M:L)	1:10 - 1:20	1:10 - 1:20	1:10 - 1:20

*owf: on the weight of the fabric Source: Synthesized from general reactive dyeing principles.
[8][13][14]

Q3: What is dye hydrolysis and how can it be minimized?

Dye hydrolysis is a competing reaction where the reactive dye reacts with the hydroxyl ions (OH^-) in the water instead of the cellulose fiber.[1][15] This hydrolyzed dye can no longer form a covalent bond with the cotton, leading to reduced color yield and poor wash fastness.[3][7]

To minimize hydrolysis:

- **Control Alkali Dosing:** Add the alkali only after the dye has had sufficient time to exhaust onto the fiber.
- **Optimize Temperature and Time:** Avoid excessively high temperatures or prolonged dyeing times after adding alkali, as these conditions accelerate hydrolysis.[15][16]

- Proper pH Management: Maintain the recommended pH for fixation (typically 10.5-11).[\[1\]](#)[\[11\]](#)
Overly alkaline conditions increase the rate of hydrolysis.[\[16\]](#)
- Use Fresh Dye Solutions: Do not store dissolved reactive dye solutions for extended periods, as hydrolysis can occur even before dyeing begins.[\[2\]](#)

Troubleshooting Guide

Issue / Symptom	Possible Cause(s)	Recommended Solution(s)
Low Color Yield / Pale Shade	1. Dye Hydrolysis: Excessive reaction of the dye with water instead of the fiber.[1][7] 2. Insufficient Alkali: The pH was too low for proper fixation.[6][16] 3. Insufficient Salt: Poor exhaustion of the dye onto the fiber.[4][17] 4. Temperature Too High: Can increase hydrolysis and reduce dye affinity.[13][16]	1. Delay alkali addition until after the exhaustion phase. Control temperature and time strictly after alkali is added. 2. Check and ensure the dyebath pH is within the optimal range (10.5-11) during the fixation stage.[11] 3. Increase the salt concentration according to the shade depth. 4. Lower the dyeing temperature to the recommended range (e.g., 60°C).[11]
Uneven Dyeing / Streaks / Patches	1. Poor Pre-treatment: Residual impurities, waxes, or uneven mercerization on the cotton.[18] 2. Rapid Dye Addition: Dye was added too quickly or at too high a temperature. 3. Poor Liquor Circulation: Inadequate movement of the dye liquor through the fabric. 4. Dye Aggregation: High salt concentration causing dye molecules to clump together.[4]	1. Ensure the fabric is properly scoured and bleached to remove all impurities. 2. Add the dissolved dye solution gradually over 10-15 minutes at a lower starting temperature. 3. Check machine loading and ensure the fabric can move freely. 4. Add salt in portions rather than all at once.
Poor Wash Fastness / Color Bleeding	1. Ineffective Soaping: Incomplete removal of unfixed and hydrolyzed dye.[3][11] 2. Excessive Hydrolysis: A large amount of hydrolyzed dye is physically trapped in the fiber.[7]	1. Perform a thorough soaping-off process at or near boiling temperature (e.g., 90-95°C) for 15-20 minutes with a suitable detergent.[9][11] Follow with hot and cold rinses until the water runs clear. 2. Optimize dyeing parameters

(pH, temperature, time) to minimize hydrolysis during the fixation step.

Shade Inconsistency (Batch-to-Batch)	1. Inconsistent Parameters: Variations in liquor ratio, temperature, time, or chemical dosing between batches.[11]	1. Strictly standardize and calibrate all process parameters and chemical dosing systems.[11]
	2. Water Hardness: Presence of metal ions (e.g., iron, calcium) can affect the shade.[18] 3. Fabric Variability: Differences in the cotton substrate itself.	2. Use a sequestering agent to chelate metal ions in the water. 3. Use fabric from the same lot for a single dye run.

Experimental Protocols

Protocol 1: Standard Laboratory Exhaust Dyeing Procedure

- Material Preparation: Take a pre-weighed, scoured, and bleached cotton sample.
- Dyebath Setup:
 - Set the laboratory dyeing machine to the starting temperature (e.g., 30-35°C).
 - Prepare the dyebath with the required amount of water to achieve the desired liquor ratio (e.g., 1:20).
 - Add a sequestering agent (e.g., 1 g/L) if water hardness is a concern.
 - Add the pre-calculated amount of Glauber's salt (e.g., 60 g/L) and ensure it is fully dissolved.
- Exhaustion Phase:
 - Introduce the cotton sample into the dyebath. Run for 10 minutes to allow for wetting and salt equilibration.

- Add the pre-dissolved **C.I. Reactive Yellow 86** dye solution.
- Run for an additional 30 minutes to allow for dye exhaustion.
- Fixation Phase:
 - Add the pre-dissolved soda ash solution (e.g., 20 g/L) to the dyebath.
 - Raise the temperature to the target fixation temperature (e.g., 60°C) at a rate of 1-2°C per minute.
 - Maintain the dyeing at this temperature for the required duration (e.g., 60 minutes).
- Post-Dyeing Wash-off:
 - Cool the dyebath and drain.
 - Rinse the sample with cold water.
 - Neutralize with a weak acetic acid solution (e.g., 1 g/L) for 10 minutes.
 - Perform a soaping wash at 90-95°C for 15 minutes with a non-ionic detergent (e.g., 2 g/L).
 - Rinse with hot water, followed by cold water, until the rinse water is clear.
- Drying: Squeeze the excess water from the sample and air-dry or oven-dry at a moderate temperature.

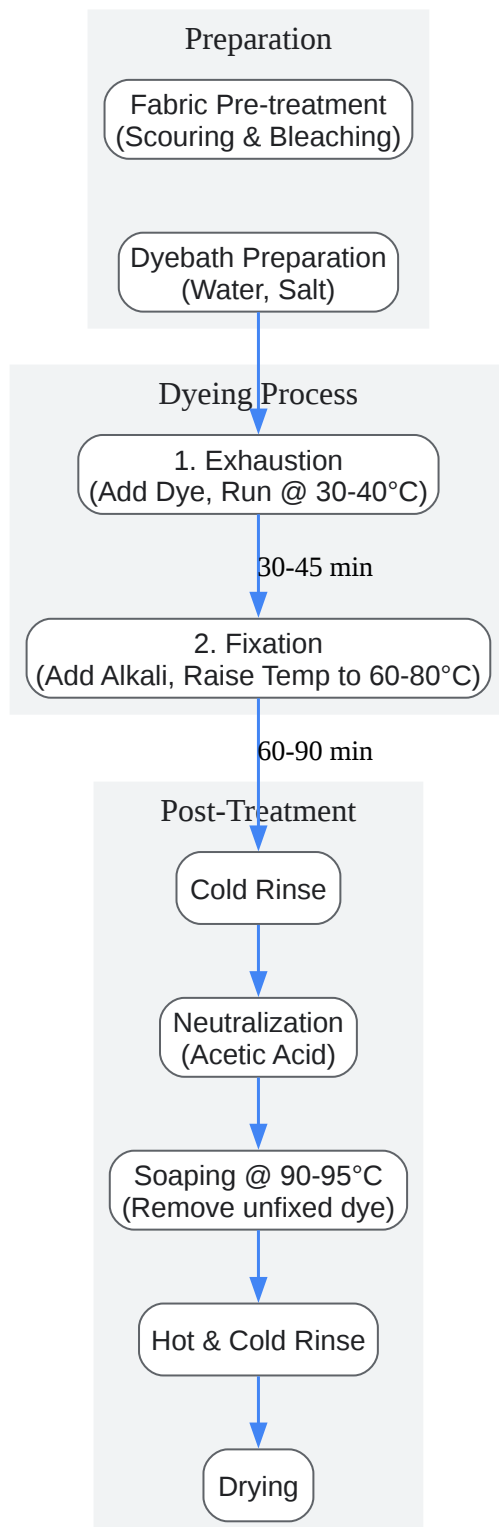
Protocol 2: Assessment of Color Fastness to Washing (ISO 105-C06)

- Sample Preparation: Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the dyed cotton fabric between two similar-sized pieces of undyed multi-fiber fabric.
- Washing Solution: Prepare a solution containing 4 g/L of standard ECE detergent and 1 g/L of sodium perborate in deionized water.
- Procedure:

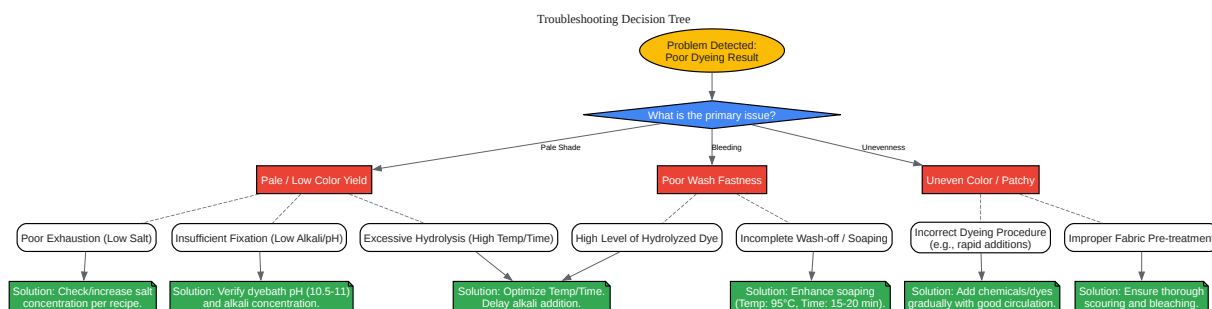
- Place the composite specimen, along with 25 steel balls, into a stainless-steel container of a launder-o-meter.
- Add 150 mL of the washing solution.
- Treat for 30 minutes at 60°C.
- Rinsing and Drying:
 - Rinse the specimen twice in deionized water.
 - Rinse in running cold water.
 - Squeeze and air-dry at a temperature not exceeding 60°C.
- Evaluation: Assess the change in color of the dyed sample and the degree of staining on the adjacent multi-fiber fabrics using the standard Grey Scales.

Visualized Workflows

C.I. Reactive Yellow 86 Dyeing Workflow

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Caption: Standard workflow for exhaust dyeing of cotton with reactive dyes.



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Caption: Decision tree for troubleshooting common reactive dyeing issues.

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